2-Chloro-1-(chloromethoxy)-4-fluorobenzene chemical structure

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Compound of Interest

Compound Name:	*2-Chloro-1-(chloromethoxy)-4-fluorobenzene*
Cat. No.:	*B13191336*

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Technical Monograph: **2-Chloro-1-(chloromethoxy)-4-fluorobenzene**

Part 1: Structural Analysis & Reactivity Profile

1.1 Molecule Identity

- Chemical Name: **2-Chloro-1-(chloromethoxy)-4-fluorobenzene**
- Molecular Formula: $C_7H_5Cl_2FO$
- Molecular Weight: 195.02 g/mol
- Core Scaffold: Halogenated Phenyl Ether
- Key Functional Group:

  -Chloroether (Chloromethoxy group, $-OCH_2Cl$)

1.2 Electronic & Steric Architecture This molecule represents a highly specialized electrophile used primarily as a "soft" alkylating agent in medicinal chemistry. Its reactivity is defined by the

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synergistic effects of its substituents:

- The

  -Chloroether Warhead (-OCH_2Cl): Unlike standard alkyl halides, the oxygen atom adjacent to the methylene group donates electron density via resonance (

  ), significantly weakening the C-Cl bond. This makes the methylene carbon highly electrophilic and susceptible to S\textsubscript{N}1-like pathways, generating a resonance-stabilized oxocarbenium ion intermediate.

- The 2-Chloro Substituent (Ortho): Provides steric bulk that protects the ether linkage from premature enzymatic degradation while exerting a -I (inductive withdrawal) effect that modulates the lability of the chloromethoxy group.

- The 4-Fluoro Substituent (Para): Acts as a metabolic blocker, preventing oxidation at the para-position (a common metabolic soft spot), while fine-tuning the lipophilicity (LogP) of the final drug conjugate.

1.3 Reactivity Forecast Researchers must treat this compound as a high-reactivity intermediate. It is prone to:

- Rapid Hydrolysis: In the presence of moisture, it reverts to 2-chloro-4-fluorophenol, formaldehyde, and HCl.

- Nucleophilic Substitution: It reacts aggressively with amines, alcohols, and thiols to form methylene-bridged linkages (e.g., -O-CH_2-N-).

Part 2: Synthesis & Production Protocols

2.1 Retrosynthetic Logic Direct chlorination of the methoxy ether is often non-selective. The authoritative route involves the chloromethylation of the parent phenol. This protocol ensures regiospecificity at the oxygen atom rather than the aromatic ring.

2.2 Precursor Validation

- Starting Material: 2-Chloro-4-fluorophenol (CAS: 1996-41-4) [1].[1]

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- Purity Requirement: >98% (HPLC). Presence of water in the phenol will quench the chloromethylating agent.

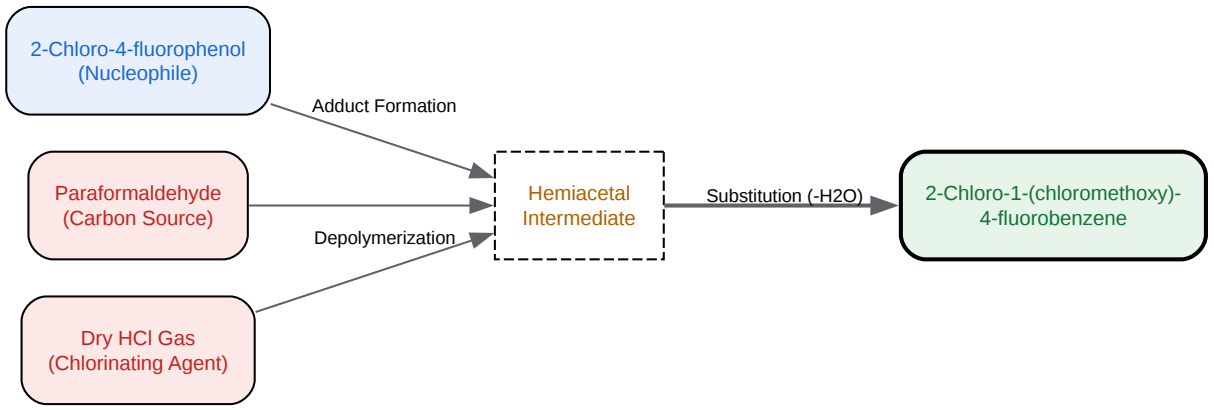
2.3 Experimental Protocol: In-Situ Generation Note: This reaction produces carcinogenic intermediates. See Section 4 for Safety.

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stirrer, gas inlet tube, and a drying tube ($CaCl_2$). Maintain an inert atmosphere (N_2).
- Solvation: Dissolve 2-chloro-4-fluorophenol (1.0 eq) in anhydrous dichloromethane (DCM).
- Reagent Addition: Add Paraformaldehyde (1.2 eq) to the solution. The mixture will be a suspension.
- Chlorination: Cool the mixture to 0°C. Bubble dry HCl gas slowly through the suspension for 2-3 hours.
    - Mechanistic Insight: The HCl depolymerizes the paraformaldehyde to generate formaldehyde, which forms a hemiacetal with the phenol, followed by chloride displacement of the hydroxyl group.
- Monitoring: Monitor by NMR (aliquot in $CDCl_3$). Look for the appearance of a singlet around 5.7-5.9 ppm (OCH_2Cl).
- Workup: Decant the solution from any unreacted paraformaldehyde. Do not perform an aqueous wash, as the product hydrolyzes instantly. Remove solvent under reduced pressure (high vacuum) with a trap cooled to -78°C to capture excess HCl.

2.4 Synthesis Workflow Diagram

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Caption: Figure 1. Chloromethylation pathway via acid-catalyzed reaction of paraformaldehyde with the phenolic oxygen.

Part 3: Applications in Drug Design

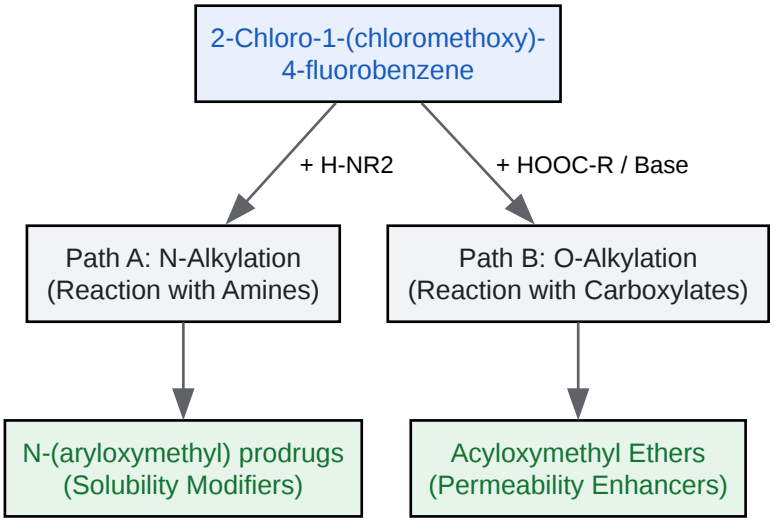
3.1 The "Linker" Utility This molecule is a critical building block for "soft drugs"—compounds designed to degrade into non-toxic metabolites. The -OCH_2- linker is stable in plasma but can be cleaved intracellularly under specific pH conditions or by specific esterases if coupled to carboxylates.

3.2 Prodrug Strategies It is frequently used to synthesize acyloxymethyl (AOM) ethers. By reacting **2-chloro-1-(chloromethoxy)-4-fluorobenzene** with a carboxylic acid drug (Drug-COOH), one forms a Drug-COO-CH_2-O-Ar conjugate.

- Advantage: Increases lipophilicity for membrane permeability.
- Mechanism:[2][3] Once inside the cell, the hemiacetal ester hydrolyzes, releasing the active drug and the phenol byproduct.

3.3 Reactivity Logic Diagram

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Caption: Figure 2. Divergent synthesis pathways for prodrug development using the chloromethoxy scaffold.

Part 4: Safety & Handling (Critical Protocol)

4.1 Carcinogenicity Warning

-Chloroethers are structurally related to Chloromethyl Methyl Ether (CMME) and Bis(chloromethyl) ether (BCME), which are known human carcinogens (OSHA Class 1A) [2].

- Hazard: Alkylating agents capable of cross-linking DNA.
- Assumption: Treat **2-Chloro-1-(chloromethoxy)-4-fluorobenzene** as a potential carcinogen.

4.2 Mandatory Engineering Controls

- Closed Systems: Synthesis must occur in a sealed vessel vented to a scrubber containing aqueous ammonia (to quench volatile alkylators).
- Destruction: Quench all glassware and waste with a 1:1 mixture of concentrated ammonium hydroxide and ethanol. This converts the chloroether to the benign amino-ether or decomposes it.

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- PPE: Double nitrile gloves, full-face respirator (if outside glovebox), and Tyvek suit.

Part 5: Analytical Characterization Data

To validate the synthesis, compare experimental data against these calculated/reference parameters.

Property	Value / Characteristic	Note
Physical State	Colorless to pale yellow oil	Pungent, irritating odor.[4]
Boiling Point	~230°C (Predicted)	Decomposes before boiling at atm pressure. Distill only under high vacuum.
^{1}H NMR ($CDCl_3$)	5.85 ppm (s, 2H)	Characteristic -OCH_2Cl singlet.
^{1}H NMR (Aromatic)	6.9 - 7.3 ppm (m, 3H)	Coupling pattern depends on F-H coupling constants.
^{19}F NMR	-115 to -120 ppm	Typical for fluoro-benzenes.
Stability	Low	Hydrolyzes in air < 1 hour. Store over molecular sieves at -20°C.

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